Application Notes: Recombinant Expression of Human Secretin (28-54) Peptide

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Compound of Interest

Compound Name:	*Secretin (28-54), human*
Cat. No.:	*B14756563*

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Introduction

Secretin is a 27-amino acid peptide hormone that plays a crucial role in regulating the pH of the duodenum.[1][2] It is produced by S-cells in the small intestine in response to gastric acid, stimulating the pancreas and biliary system to release a bicarbonate-rich fluid to neutralize the acid.[1][3][4] The mature human secretin peptide corresponds to amino acid residues 28-54 of its precursor, prosecretin.[5][6] Recombinant expression of Secretin (28-54) provides a cost-effective and scalable method for producing this biologically active peptide for research, diagnostics, and therapeutic development. These notes provide a comprehensive overview and detailed protocols for its expression in Escherichia coli, subsequent purification, and characterization.

Biological Function and Signaling Pathway

Secretin exerts its effects by binding to the Secretin Receptor (SCTR), a G protein-coupled receptor (GPCR).[3][7] This interaction primarily activates the Gαs subunit, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.[1][8] Elevated cAMP activates Protein Kinase A (PKA), which then phosphorylates downstream targets, such as the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) anion channel, leading to the

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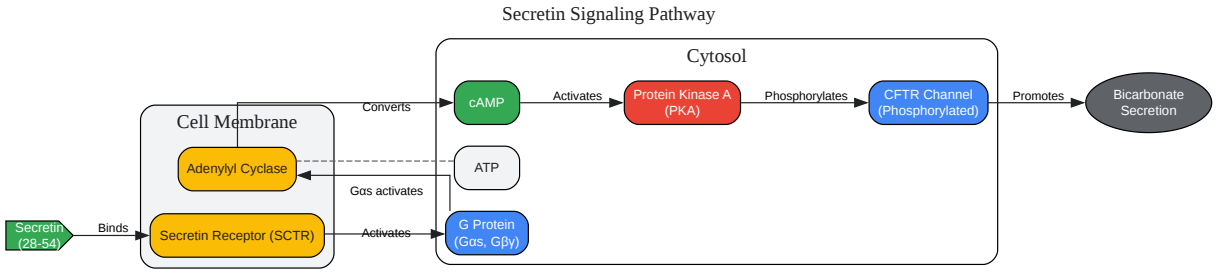
secretion of bicarbonate and water.[3][4] This signaling cascade is fundamental to secretin's role in digestion and pH homeostasis.[1][5]



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Caption: The Secretin signaling cascade, initiated by ligand binding and culminating in bicarbonate secretion.

Experimental Protocols

A robust strategy for producing small peptides like Secretin (28-54) in E. coli involves expressing it as a fusion protein. This approach enhances stability, prevents degradation by host proteases, and simplifies purification.[9] The following workflow outlines the key stages from gene synthesis to final product characterization.

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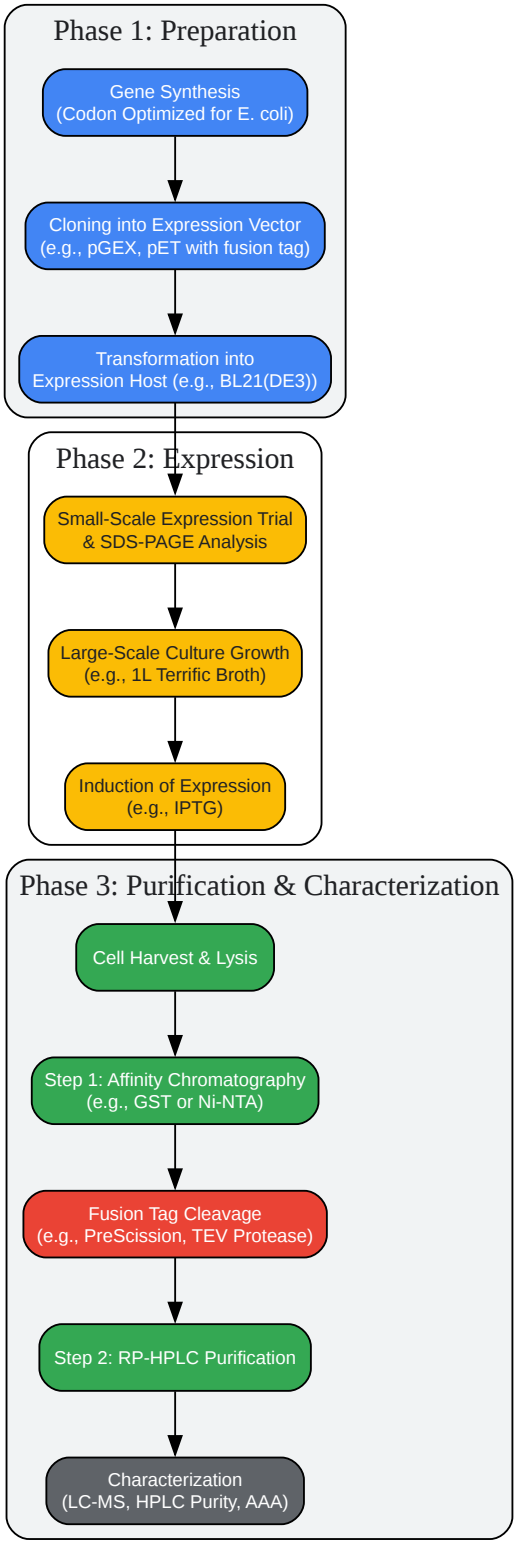
Recombinant Secretin (28-54) Production Workflow



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- To cite this document: BenchChem. [Application Notes: Recombinant Expression of Human Secretin (28-54) Peptide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14756563/docs#application-notes-recombinant-expression-of-human-secretin-28-54-peptide]

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